

2-Amino-6-hydroxybenzoic Acid: An Obscure Player in Metabolism

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-6-hydroxybenzoic acid

Cat. No.: B1282457

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While a chemically defined entity, **2-Amino-6-hydroxybenzoic acid**, also known as 6-aminosalicylic acid or 6-hydroxyanthranilic acid, appears to be a minor and poorly characterized player in the vast landscape of cellular metabolism. An in-depth review of available scientific literature reveals a significant scarcity of information regarding its role as a metabolite, with no well-established biosynthetic or degradation pathways documented. This technical guide consolidates the limited existing knowledge and highlights the current understanding of this compound, primarily drawing inferences from related molecules and analytical documentation.

Chemical Identity and Properties

2-Amino-6-hydroxybenzoic acid is an aromatic organic compound with the chemical formula $C_7H_7NO_3$.^[1] Its structure consists of a benzene ring substituted with a carboxylic acid group, an amino group, and a hydroxyl group at positions 1, 2, and 6, respectively. The compound is documented in chemical databases such as PubChem, with a registered CAS number of 567-62-4.^[1]

While its chemical synthesis and basic properties are known, its natural occurrence in biological systems is not well-documented. This lack of evidence suggests that if it is a metabolite, it may be present in very low concentrations, exist transiently as an intermediate, or be specific to a narrow range of organisms or metabolic conditions that have not yet been extensively studied.

Biosynthesis and Metabolism: A Knowledge Gap

Extensive searches for established metabolic pathways involving **2-Amino-6-hydroxybenzoic acid** have not yielded significant results. Unlike its well-studied isomers, such as 3-hydroxyanthranilic acid (a key intermediate in the kynurenine pathway of tryptophan metabolism) and 5-aminosalicylic acid (a pharmaceutical agent), the metabolic fate of **2-Amino-6-hydroxybenzoic acid** remains largely unelucidated.^{[2][3][4][5][6]}

It is plausible that **2-Amino-6-hydroxybenzoic acid** could be formed through the hydroxylation of anthranilic acid (2-aminobenzoic acid) at the 6-position. Anthranilic acid itself is a known intermediate in the biosynthesis of tryptophan.^{[7][8]} However, specific enzymes catalyzing the 6-hydroxylation of anthranilic acid to form **2-Amino-6-hydroxybenzoic acid** have not been identified in the literature.

Similarly, no dedicated degradation pathways for **2-Amino-6-hydroxybenzoic acid** have been described. In microbes, aromatic compounds are often degraded through ring-cleavage pathways, typically initiated by dioxygenase enzymes.^[9] It is conceivable that **2-Amino-6-hydroxybenzoic acid** could be a substrate for such enzymes, but specific studies are lacking.

Potential Role in Xenobiotic Metabolism

One possibility is that **2-Amino-6-hydroxybenzoic acid** may arise as a metabolite from the breakdown of more complex xenobiotic compounds (foreign chemicals not naturally produced by an organism). The microbial degradation of anthropogenic substances can sometimes lead to the formation of novel intermediates.^{[10][11]} However, there is currently no direct evidence in the reviewed literature linking the degradation of specific pollutants or drugs to the formation of **2-Amino-6-hydroxybenzoic acid**. The metabolism of xenobiotic carboxylic acids often involves conjugation with amino acids, but this process typically detoxifies the xenobiotic for excretion rather than producing a novel, stable metabolite with a defined biological role.^{[12][13]}

Biological Activity: Inferences and Speculation

While direct studies on the biological activity of **2-Amino-6-hydroxybenzoic acid** are scarce, some inferences can be drawn from related compounds. For instance, various derivatives of anthranilic acid exhibit a range of biological activities, including anti-inflammatory and analgesic properties.^{[14][15]} Additionally, 3-hydroxyanthranilic acid has been shown to possess anti-

inflammatory and neuroprotective roles.^{[2][5]} It is possible that **2-Amino-6-hydroxybenzoic acid** could exhibit similar properties, but this remains speculative without direct experimental evidence.

Analytical Methodologies

The detection and quantification of aminosalicylic acid isomers in biological matrices are typically achieved using high-performance liquid chromatography (HPLC) coupled with various detection methods, such as fluorescence, ultraviolet, or mass spectrometry.^{[16][17][18][19]} These methods are sensitive and specific for distinguishing between different isomers. While no methods have been specifically developed and published for the routine analysis of **2-Amino-6-hydroxybenzoic acid** as a metabolite in biological samples—likely due to its apparent low abundance or absence—the existing methodologies for its isomers could be adapted for this purpose should a biological system be identified where it is present in quantifiable amounts.

Experimental Protocols

Given the lack of established metabolic pathways and quantitative data, it is not possible to provide detailed experimental protocols for the study of **2-Amino-6-hydroxybenzoic acid** as a metabolite. Researchers interested in investigating this compound would need to develop novel experimental designs, likely starting with:

- In vitro enzymatic assays: Using purified enzymes (e.g., hydroxylases, dioxygenases) with anthranilic acid or related compounds as substrates to test for the formation of **2-Amino-6-hydroxybenzoic acid**.
- Microbial degradation studies: Screening microorganisms for their ability to degrade specific xenobiotics and analyzing the culture broth for the presence of **2-Amino-6-hydroxybenzoic acid** as a metabolic byproduct.
- Metabolomic profiling: Utilizing untargeted metabolomics approaches on biological samples from organisms exposed to specific conditions or compounds to search for the mass-to-charge ratio corresponding to **2-Amino-6-hydroxybenzoic acid**.

Signaling Pathways and Logical Relationships

Due to the absence of data on its metabolic role, no signaling pathways or established logical relationships involving **2-Amino-6-hydroxybenzoic acid** can be depicted.

Conclusion

In conclusion, **2-Amino-6-hydroxybenzoic acid** remains an enigmatic molecule from a metabolic standpoint. While its chemical structure is known, its significance as a metabolite in biological systems is not supported by the current body of scientific literature. For researchers, scientists, and drug development professionals, this represents a significant knowledge gap. Future research, potentially driven by advances in untargeted metabolomics and the exploration of microbial metabolic diversity, may yet uncover a role for this compound in the intricate web of life's chemical reactions. Until then, it remains a molecule of interest primarily from a chemical synthesis and analytical perspective, rather than a biological one.

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